

Toxicological Profile of Tetrasul in Mammals: A Review of Available Data

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Disclaimer: The following document summarizes the currently available toxicological information for the acaricide **Tetrasul**. Due to the age of the compound and its discontinued use in regions such as Europe, comprehensive and recent toxicological data is scarce in publicly accessible literature. This report highlights existing data and identifies significant information gaps.

Executive Summary

Tetrasul (CAS No. 2227-13-6) is an organochlorine acaricide.[1] This review compiles available data on its toxicological profile in mammals. Information regarding the acute toxicity of **Tetrasul** is limited, and detailed data from chronic, reproductive, genotoxicity, and carcinogenicity studies are not readily available in the public domain. Hazard classifications from regulatory bodies indicate that **Tetrasul** is harmful in contact with skin and poses a long-term hazard to aquatic life.[1] Due to the lack of comprehensive data, a full toxicological assessment cannot be completed at this time. This document presents the available information and provides context by including data on the structurally related compound, diphenyl sulfide.

Chemical and Physical Properties



Property	Value
Chemical Formula	C12H6Cl4S
Molecular Weight	324.0 g/mol [1]
Synonyms	2,4,4',5-Tetrachlorodiphenyl sulfide, p- Chlorophenyl 2,4,5-trichlorophenyl sulfide[1]

Mammalian Toxicity

Detailed toxicological studies on **Tetrasul** are not widely available. The primary accessible information comes from hazard classifications.

Acute Toxicity

Specific LD50 values for **Tetrasul** were not found in the reviewed literature. However, the Globally Harmonised System (GHS) classification provided by the European Chemicals Agency (ECHA) indicates that **Tetrasul** is harmful in contact with skin (Acute Toxicity, Dermal, Category 4).[1]

For context, acute toxicity data for the structurally related, but less complex, compound diphenyl sulfide is presented below. It is crucial to note that these values are not for **Tetrasul** and should be interpreted with caution, as the addition of chlorine atoms can significantly alter a compound's toxicity.

Table 1: Acute Toxicity of Diphenyl Sulfide (CAS No. 139-66-2)

Route	Species	LD50
Oral	Rat (female)	300 to 2000 mg/kg[2]
Oral	Rat	490 μL/kg[2]
Dermal	Rat (female)	5000 mg/kg[2]
Dermal	Rabbit	11300 μL/kg[2]

Sub-chronic and Chronic Toxicity



No data on the sub-chronic or chronic toxicity of **Tetrasul** in mammals were identified in the available literature.

Genotoxicity

Information regarding the genotoxic potential of **Tetrasul** is not available in the reviewed sources.

Carcinogenicity

There is no available data to assess the carcinogenic potential of **Tetrasul** in mammals. The International Agency for Research on Cancer (IARC) has not classified **Tetrasul**.

Reproductive and Developmental Toxicity

No studies on the reproductive or developmental toxicity of **Tetrasul** were found in the public domain.

Hazard Classification

The following table summarizes the GHS hazard statements for **Tetrasul** as reported to ECHA.

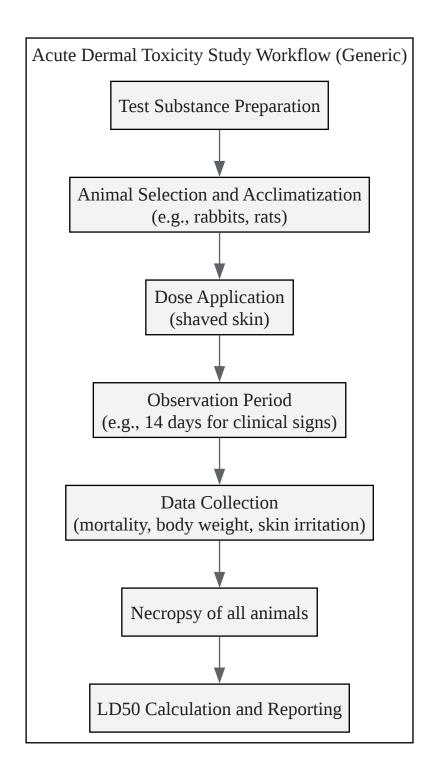
Table 2: GHS Hazard Classification for Tetrasul

Hazard Code	Hazard Statement
H312	Harmful in contact with skin[1]
H412	Harmful to aquatic life with long lasting effects[1]

Experimental Protocols and Workflows

Detailed experimental protocols for toxicological studies on **Tetrasul** are not available. The following diagrams illustrate generic workflows for toxicological assessment.

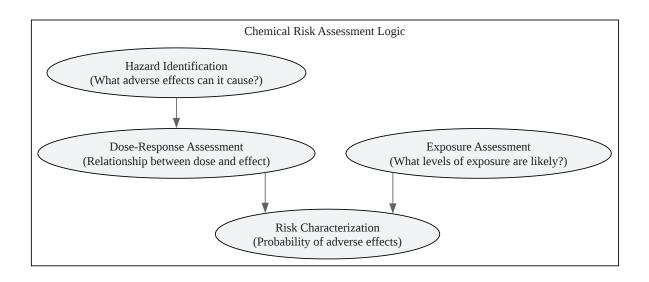




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Caption: A generic workflow for an acute dermal toxicity study.





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Caption: The logical steps in a typical chemical risk assessment process.

Data Gaps and Future Research

The available information on the toxicological profile of **Tetrasul** in mammals is severely limited. Key data gaps exist in the following areas:

- Acute oral and inhalation toxicity: Quantitative LD50/LC50 values are needed.
- Sub-chronic and chronic toxicity: No-Observed-Adverse-Effect Levels (NOAELs) and Lowest-Observed-Adverse-Effect Levels (LOAELs) from repeated dose studies are essential for risk assessment.
- Genotoxicity: A battery of in vitro and in vivo tests is required to assess mutagenic and clastogenic potential.
- Carcinogenicity: Long-term bioassays in rodent models are necessary.



- Reproductive and developmental toxicity: Studies are needed to evaluate effects on fertility and offspring.
- Mechanism of action: The specific biochemical pathways affected by **Tetrasul** in mammals
 are unknown. The University of Hertfordshire's pesticide properties database suggests it may
 act by inhibiting oxidative phosphorylation, but further research is needed to confirm this in
 mammals.[3]
- ADME (Absorption, Distribution, Metabolism, and Excretion): Understanding the pharmacokinetic profile of **Tetrasul** is crucial for extrapolating animal data to humans.

Conclusion

Based on the limited available data, **Tetrasul** is classified as harmful in contact with skin. However, a comprehensive toxicological profile cannot be constructed due to the lack of data on its effects following oral or inhalation exposure, as well as its long-term effects, including carcinogenicity and reproductive toxicity. The data gaps for **Tetrasul** are significant, and further research would be required to perform a modern, complete risk assessment. Professionals in drug development and research should be aware of these limitations when considering compounds with similar structures.

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- To cite this document: BenchChem. [Toxicological Profile of Tetrasul in Mammals: A Review of Available Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683111#toxicological-profile-of-tetrasul-in-mammals]



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